

2-Amino-4-methylheptanoic Acid: Technical Monograph & Application Guide

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Compound of Interest

Compound Name: 2-Amino-4-methylheptanoic acid

CAS No.: 101257-43-6

Cat. No.: B3198371

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Category: Non-Proteinogenic Amino Acids | Application: Peptidomimetics & Hydrophobic Core Engineering

Executive Summary

2-Amino-4-methylheptanoic acid ($C_8H_{17}NO_2$) is a lipophilic, non-proteinogenic α -amino acid structurally analogous to Leucine and Isoleucine. It serves as a critical "hydrophobic probe" in medicinal chemistry, utilized to enhance the membrane permeability, proteolytic stability, and receptor binding affinity of therapeutic peptides.

Unlike standard amino acids, its extended aliphatic side chain (a 2-methylpentyl group) creates a distinct steric volume that can fill hydrophobic pockets in target proteins more effectively than Leucine, while avoiding the excessive bulk of long-chain fatty amino acids. This guide details its physicochemical profile, asymmetric synthesis via the Schöllkopf method, and strategic incorporation into peptide drug candidates.

Chemical Profile & Stereochemistry

Structural Identity

The molecule features a heptanoic acid backbone with an amino group at C2 and a methyl substituent at C4. It is effectively a homolog of Leucine extended by two methylene units, or an isomer of Caprylic (Octanoic) amino acid derivatives.

Property	Data
IUPAC Name	2-Amino-4-methylheptanoic acid
Formula	C ₈ H ₁₇ NO ₂
Molecular Weight	159.23 g/mol
Side Chain	2-Methylpentyl group (–CH ₂ –CH(CH ₃)–CH ₂ –CH ₂ –CH ₃)
LogP (Predicted)	~2.5 (High Lipophilicity)
pKa values	α-COOH: ~2.3
Stereocenters	Two (C2 and C4). [1] [2] [3] Four possible stereoisomers.

Stereochemical Significance

In biological systems (e.g., naturally occurring peptaibols like Culicinins), the specific stereoconfiguration often dictates activity.

- Target Isomer: (2S, 4R)-**2-Amino-4-methylheptanoic acid**.

- Rationale: The (2S) configuration at the

-carbon mimics natural L-amino acids, ensuring compatibility with ribosomal machinery or standard proteolytic enzymes. The (4R) center provides a specific vector for the methyl group, often critical for "locking" the side chain into a specific hydrophobic groove.

Asymmetric Synthesis Protocol

Methodology: Schöllkopf Bis-Lactim Ether Synthesis.[\[4\]](#) Objective: Enantioselective construction of (2S, 4R)-**2-Amino-4-methylheptanoic acid**.

This protocol is selected for its high diastereoselectivity (>95% de) and scalability. It utilizes a chiral auxiliary (Schöllkopf reagent) to direct the alkylation of a glycine equivalent.

Retrosynthetic Analysis

The target molecule is disassembled into two key precursors:

- Nucleophile: The lithiated Schöllkopf auxiliary (derived from L-Valine and Glycine).
- Electrophile: 1-Bromo-2-methylpentane (chiral or racemic, depending on desired C4 purity).

Step-by-Step Synthesis Workflow

Step 1: Preparation of Electrophile (2-Methylpentyl bromide)

- Reagents: 2-Methyl-1-pentanol, PBr_3 .
- Action: Convert the alcohol to the bromide. If stereocontrol at C4 is required, start with commercially available (S)-2-methyl-1-pentanol.

Step 2: Formation of the Bis-Lactim Ether (Chiral Auxiliary)

- Reagents: Cyclo(L-Val-Gly), Trimethyloxonium tetrafluoroborate (Me_3OBF_4).
- Mechanism:[5] O-methylation of the diketopiperazine yields the bis-lactim ether.

Step 3: Asymmetric Alkylation (The Key Step)

- Conditions: THF, -78°C , n-Butyllithium (n-BuLi).
- Protocol:
 - Cool the bis-lactim ether solution to -78°C .
 - Add n-BuLi dropwise to generate the enolate.
 - Add 1-bromo-2-methylpentane slowly.
 - Stir at -78°C for 4 hours, then allow to warm to room temperature overnight.

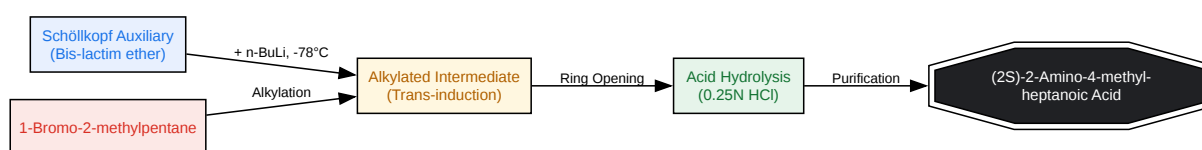
- Note: The isopropyl group of the valine auxiliary sterically shields one face of the enolate, forcing the electrophile to attack trans to the isopropyl group, establishing the (S) configuration at the new

-carbon.

Step 4: Hydrolysis and Recovery

- Reagents: 0.25 N HCl, Room Temperature.
- Action: Mild acid hydrolysis cleaves the auxiliary.
- Result: Releases the target amino acid methyl ester and the valine methyl ester auxiliary (which can be separated and recycled).

Synthesis Pathway Diagram



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Figure 1: Stereoselective synthesis via Schöllkopf auxiliary. The valine scaffold directs the incoming 2-methylpentyl group to the opposite face, ensuring (S)-selectivity at the

-carbon.

Pharmacological Utility & Applications

Peptidomimetic Engineering

2-Amino-4-methylheptanoic acid is a "High-Impact" substitution residue. It is used when standard Leucine or Phenylalanine residues fail to provide sufficient hydrophobic burial or metabolic stability.

- **Hydrophobic Core Stabilization:** The extended alkyl chain (C7 vs C5 in Leucine) increases the buried surface area (BSA) upon binding. This is critical for disrupting protein-protein interactions (PPIs) where the interface is large and flat.
- **Proteolytic Resistance:** Non-canonical side chains are poorly recognized by endogenous proteases (e.g., Trypsin, Chymotrypsin). Incorporating this residue at cleavage sites (P1 or P1' positions) can extend the plasma half-life of a peptide drug from minutes to hours.

Structure-Activity Relationship (SAR) Logic

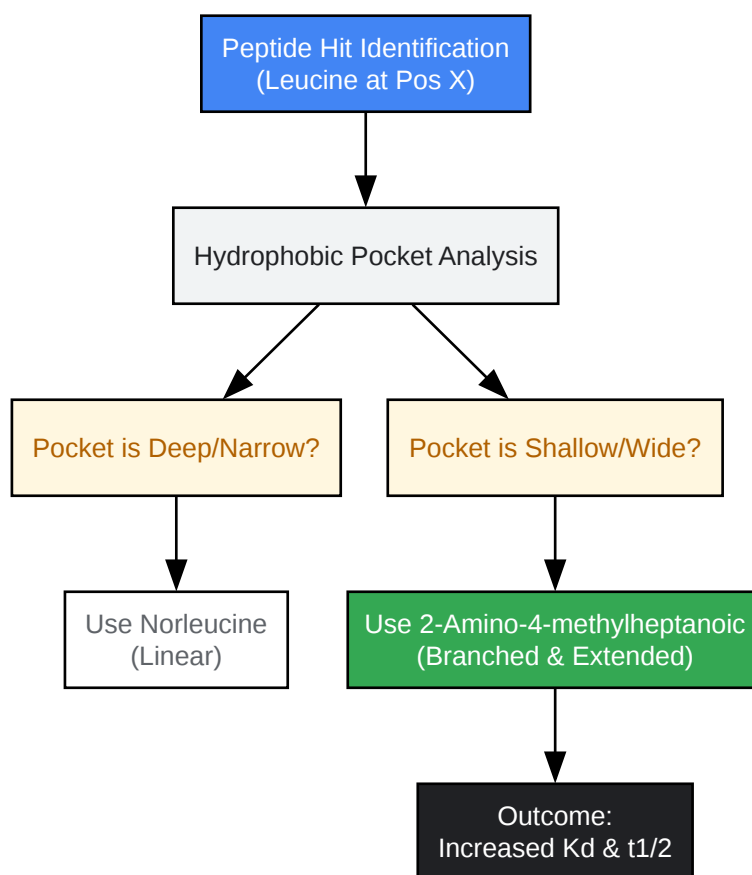
When optimizing a peptide hit, this amino acid fits into a logical "Hydrophobic Scan":

- Alanine: Baseline (no side chain).
- Leucine/Isoleucine: Natural hydrophobic interaction.
- **2-Amino-4-methylheptanoic Acid:** Enhanced hydrophobicity + Steric bulk.
- Cyclohexylalanine: Bulky/Rigid hydrophobic interaction.

Decision Matrix: If a Leucine scan shows activity but low affinity

Switch to **2-Amino-4-methylheptanoic acid** to fill the pocket more aggressively.

Biological Pathway Interaction



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Figure 2: Decision tree for incorporating **2-Amino-4-methylheptanoic acid** during Lead Optimization.

Experimental Protocols

Fmoc-Protection for Solid Phase Peptide Synthesis (SPPS)

To use this amino acid in standard SPPS, the free amine must be protected with Fmoc.

Protocol:

- Dissolution: Dissolve **2-Amino-4-methylheptanoic acid** (1.0 eq) in 10% Na₂CO₃ solution (pH ~9).

- Addition: Add Fmoc-OSu (N-(9-Fluorenylmethoxycarbonyloxy)succinimide) (1.1 eq) dissolved in Dioxane/Acetone (1:1).
- Reaction: Stir at room temperature for 18 hours. Monitor pH and maintain >8.5.
- Workup: Acidify with 1N HCl to pH 2. Extract with Ethyl Acetate (3x).
- Purification: Wash organic layer with brine, dry over MgSO₄, and concentrate. Recrystallize from Hexane/EtOAc.
- Validation: Verify via ¹H-NMR (Look for Fmoc doublets at 7.3-7.8 ppm) and Mass Spec (M+H⁺).

Coupling Strategy (SPPS)

Due to the steric bulk of the side chain, standard coupling may be sluggish.

- Activator: Use HATU/HOAt instead of HBTU/HOBt.
- Stoichiometry: Increase AA:Activator:Base ratio to 4:3.9:8.
- Double Coupling: Perform the coupling reaction twice (2 x 45 min) to ensure completion.

References

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